

Data Presentation: Isotopic Purity of Trifloxystrobin-d3

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Compound of Interest

Compound Name: Trifloxystrobin-d3

Cat. No.: B15140529

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The isotopic purity of a deuterated standard is a critical parameter for ensuring accuracy and precision in quantitative mass spectrometry-based assays. The data presented below is representative of a high-quality **Trifloxystrobin-d3** standard, as determined by High-Resolution Mass Spectrometry (HRMS). The table summarizes the relative abundance of each isotopologue.

Property	Specification	Result
Chemical Formula	C ₂₀ H ₁₆ D ₃ F ₃ N ₂ O ₄	Conforms
Molecular Weight	411.39 g/mol	Conforms
Isotopic Purity (d ₃)	≥ 98%	99.1%
Isotopologue Distribution		
Trifloxystrobin-d ₃	99.1%	
Trifloxystrobin-d ₂	0.7%	
Trifloxystrobin-d ₁	0.1%	
Trifloxystrobin-d ₀	0.1%	
Chemical Purity (HPLC)	≥ 99%	99.5%

Note: The data in this table is representative of a typical batch and may vary slightly between lots.

Experimental Protocols

The determination of isotopic purity for deuterated standards like **Trifloxystrobin-d3** is predominantly performed using Liquid Chromatography-Mass Spectrometry (LC-MS), particularly with high-resolution mass analyzers such as Time-of-Flight (TOF) or Orbitrap instruments.^{[1][2]}

Objective: To determine the isotopic distribution and confirm the isotopic purity of **Trifloxystrobin-d3**.

1. Materials and Reagents:

- **Trifloxystrobin-d3** standard
- Trifloxystrobin unlabeled standard (for reference)
- LC-MS grade acetonitrile
- LC-MS grade water
- LC-MS grade formic acid
- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to a UHPLC system.^[1]

2. Sample Preparation:

- Prepare a stock solution of **Trifloxystrobin-d3** at a concentration of 1 mg/mL in acetonitrile.
- From the stock solution, prepare a working solution of 1 µg/mL in a 50:50 mixture of acetonitrile and water.
- For accurate mass measurements and confirmation, prepare a similar working solution of the unlabeled Trifloxystrobin standard.

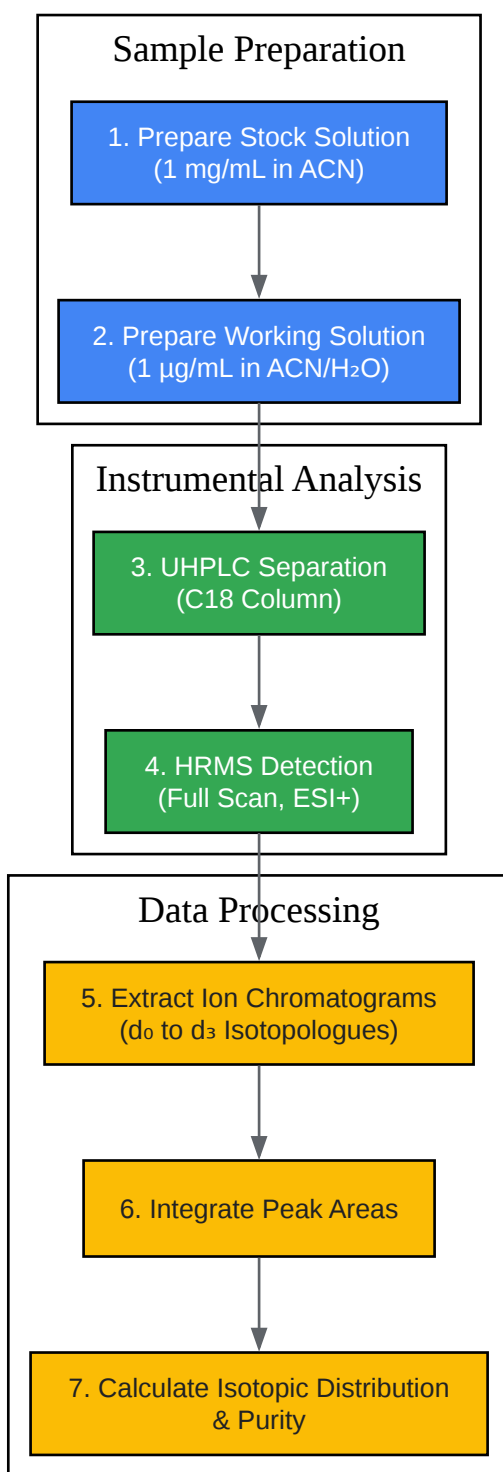
3. Liquid Chromatography (LC) Method:

- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
- Flow Rate: 0.3 mL/min
- Injection Volume: 2 μ L
- Column Temperature: 40 $^{\circ}$ C

4. Mass Spectrometry (MS) Method:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Mode: Full Scan MS (without fragmentation)
- Mass Range: m/z 100-600
- Resolution: $\geq 60,000$ FWHM (Full Width at Half Maximum) to resolve isotopic peaks.^[1]
- Data Analysis:
 - Acquire the full scan mass spectrum for **Trifloxystrobin-d3**.
 - Extract the ion chromatogram for the $[M+H]^+$ adducts corresponding to the d₀ to d₃ isotopologues (m/z 409.14 to 412.16).
 - Integrate the peak areas for each isotopologue.
 - Calculate the relative percentage of each isotopologue to determine the isotopic distribution. The isotopic purity is the percentage of the d₃ species.^[2]

Below is a diagram illustrating the general workflow for this experimental protocol.



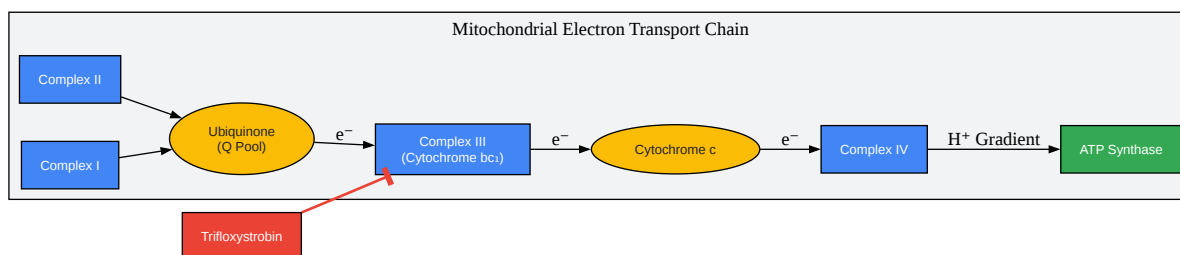
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Caption: Workflow for Isotopic Purity Determination by LC-HRMS.

Mechanism of Action: Trifloxystrobin

Trifloxystrobin is a broad-spectrum fungicide belonging to the strobilurin class.[3] Its mode of action involves the inhibition of mitochondrial respiration in fungi by blocking the electron transport chain.[3] Specifically, Trifloxystrobin binds to the Quinone outside (Qo) site of the Cytochrome bc₁ complex (also known as Complex III), which prevents the transfer of electrons from ubiquinol to cytochrome c. This disruption halts the production of ATP, the primary energy currency of the cell, ultimately leading to fungal cell death.[3][4]

The diagram below illustrates this inhibitory action within the mitochondrial electron transport chain.



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Caption: Trifloxystrobin inhibits Complex III of the respiratory chain.

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